Early Research on Parinol for Powdery Mildew Control: A Technical Guide

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Compound of Interest	
Compound Name: *Parinol*	
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This technical guide provides an in-depth overview of the early research on **Parinol** (also known as Parnon), a fungicide developed for the control of powdery mildew. Due to the historical nature of this compound, with its registration spanning from 1967 to 1987, much of the detailed quantitative data and specific experimental protocols from its initial development are not readily available in contemporary digital archives. This document synthesizes the available information on its chemical properties, mechanism of action, and toxicological profile, presenting it in a format suitable for technical experts in the field.

Chemical and Toxicological Profile of **Parinol**

Parinol, chemically identified as α,α-bis(4-chlorophenyl)-3-pyridinemethanol, is a pyridine carbinol fungicide.[1] It was registered under the EPA number 1471-63 and marketed as Parnon Liquid Concentrate, containing 4% **Parinol** as the active ingredient.[2] The primary use of **Parinol** was for the control of various species of powdery mildew on non-bearing apples and grapes, as well as on roses and zinnias.[2]

Table 1: Chemical and Toxicological Properties of **Parinol**

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| Property	Value
Common Name	Parinol
Trade Name	Parnon
Chemical Name	α,α-bis(4-chlorophenyl)-3-pyridinemethanol
CAS Number	17781-31-6
Molecular Formula	$C_{18}H_{13}Cl_2NO$
Molecular Weight	330.2 g/mol [3]
Pesticide Type	Fungicide, Bactericide, Biocide
Chemical Class	Pyridine carbinol
EPA Registration Date	September 27, 1967[2]
EPA Cancellation Date	April 8, 1987[2]
Signal Word	Caution[2]

Note: Specific toxicological data such as LD50 values for **Parinol** are not readily available in the reviewed literature. The "Caution" signal word suggests a relatively low acute toxicity.

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

While direct early research papers detailing the specific molecular target of **Parinol** are scarce, its chemical class and the common mode of action for fungicides targeting powdery mildew strongly indicate that **Parinol** functions as a sterol biosynthesis inhibitor (SBI). Specifically, it is believed to be a demethylation inhibitor (DMI), targeting the C14-demethylation step in the ergosterol biosynthesis pathway.[4][5][6]

Ergosterol is a vital component of fungal cell membranes, analogous to cholesterol in mammalian cells. It plays a crucial role in maintaining membrane fluidity, integrity, and the function of membrane-bound enzymes.[2] By inhibiting the synthesis of ergosterol, **Parinol** disrupts the structure and function of the fungal cell membrane, leading to the cessation of growth and eventual cell death.

The target enzyme for DMI fungicides is cytochrome P450-dependent C14-demethylase.[5][6] Inhibition of this enzyme leads to a depletion of ergosterol and an accumulation of toxic methylated sterol precursors, which further disrupts membrane function.
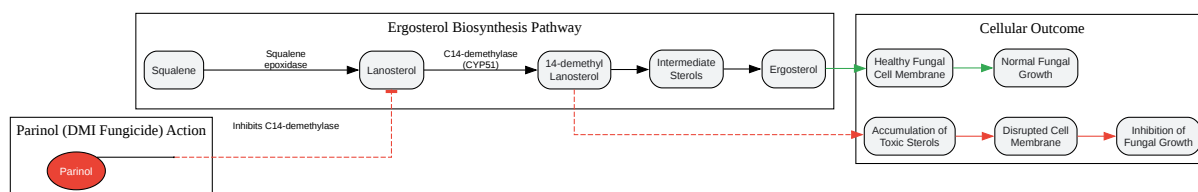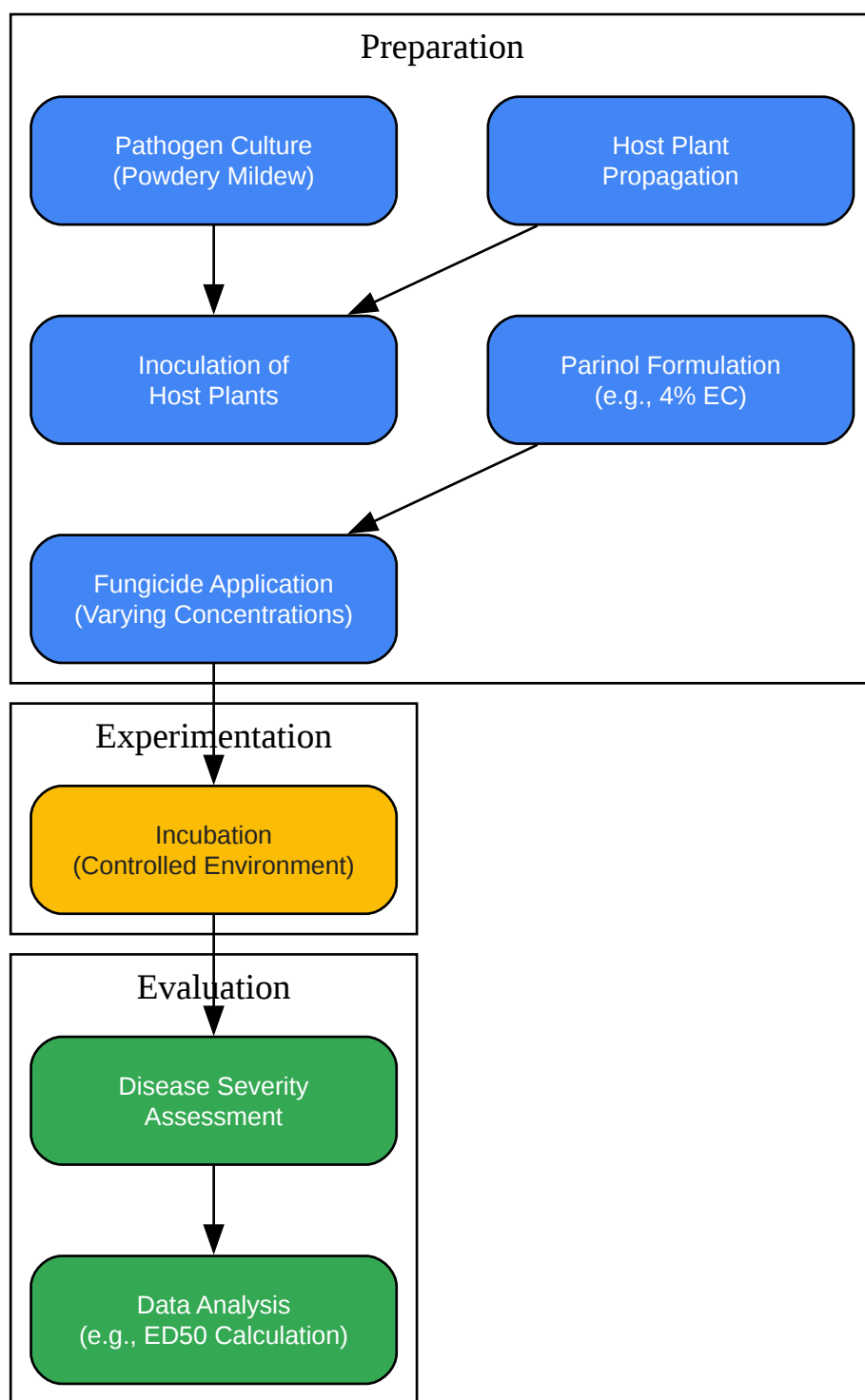

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Diagram 1: Proposed mechanism of action of **Parinol** as a C14-demethylation inhibitor in the fungal ergosterol biosynthesis pathway.

Experimental Protocols for Efficacy Testing (Generalized)

Detailed experimental protocols from the original efficacy trials of **Parinol** are not available. However, based on standard fungicidal testing methodologies of the era and current practices, a generalized protocol for evaluating a contact fungicide like **Parinol** for powdery mildew control would likely involve the following steps.

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Diagram 2: A generalized experimental workflow for assessing the efficacy of **Parinol** against powdery mildew.

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A typical efficacy study would involve:

- Inoculum Preparation: Culturing a specific species of powdery mildew (e.g., Sphaerotheca pannosa on roses) to produce a consistent source of spores.

- Plant Material: Growing a susceptible host plant variety under controlled greenhouse conditions to ensure uniformity.

- Fungicide Application: Preparing serial dilutions of the **Parinol** formulation and applying them to the plants, typically as a foliar spray, before or after inoculation with the pathogen.

- Incubation: Maintaining the treated and control plants in an environment conducive to powdery mildew development (e.g., moderate temperature and high humidity).

- Disease Assessment: After a set incubation period, visually assessing the percentage of leaf area covered by powdery mildew on both treated and untreated plants.

- Data Analysis: Calculating the percent inhibition of disease development for each concentration and determining the effective dose for 50% inhibition (ED50).

Quantitative Data on Efficacy (Illustrative)

As specific quantitative data from early **Parinol** research is not available, the following table is illustrative of the type of data that would have been generated to support its registration and demonstrate its efficacy. The values presented are hypothetical and based on typical performance of DMI fungicides against powdery mildew.

Table 2: Illustrative Efficacy of **Parinol** against Powdery Mildew on Roses (Sphaerotheca pannosa)

Parinol Concentration (ppm)	Mean Disease Severity (%)	Percent Control (%)
0 (Control)	85	0
1	60	29.4
5	35	58.8
10	15	82.4
25	5	94.1
50	<1	>99
ED50 (ppm)	~4.5	

Note: This data is for illustrative purposes only and does not represent actual experimental results for **Parinol**.

Conclusion

Parinol was an effective fungicide for the control of powdery mildew during its period of use. Its likely mechanism of action as a sterol biosynthesis inhibitor places it within a critical class of fungicides that have been fundamental to disease management in agriculture and horticulture. The lack of readily available detailed early research data highlights the challenges in accessing historical scientific information. However, by understanding its chemical properties and inferring its mode of action based on its chemical class, we can appreciate its role in the historical development of fungicides and its contribution to the protection of various crops from powdery mildew diseases. Further research into archived corporate or academic records may yet uncover more specific details about this historically significant compound.

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